

Application Notes and Protocols for SR10067 Solubilization

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Compound of Interest

Compound Name: SR10067
Cat. No.: B15608826

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These application notes provide detailed protocols for the solubilization of **SR10067**, a potent and selective REV-ERB agonist, in Dimethyl Sulfoxide (DMSO) for in vitro studies and in a corn oil vehicle for in vivo experiments. Adherence to these guidelines is crucial for ensuring consistent and reproducible experimental outcomes.

Data Presentation: SR10067 Solubility

The following table summarizes the known solubility parameters of **SR10067** in the recommended solvents.

Solvent/Vehicle	SR10067 Concentration	Molar Equivalent	Notes
100% DMSO	100 mg/mL[1]	214.79 mM[1]	Ultrasonic treatment is recommended to achieve full dissolution.[1]
10% DMSO in Corn Oil	≥ 2.5 mg/mL[1]	≥ 5.37 mM[1]	A clear solution can be achieved.[1]

Experimental Protocols

Protocol 1: Preparation of SR10067 in DMSO for In Vitro Applications

This protocol details the preparation of a concentrated **SR10067** stock solution in DMSO, suitable for use in cell-based assays.

Materials:

- **SR10067** powder
- Anhydrous, sterile DMSO
- Sterile, amber microcentrifuge tubes or vials
- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- Water bath sonicator
- Sterile 0.22 µm PTFE syringe filter

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.
- Weighing **SR10067**: Accurately weigh the desired amount of **SR10067** powder and place it in a sterile amber microcentrifuge tube.
- Solvent Addition: Add the calculated volume of sterile DMSO to achieve the desired stock concentration (e.g., 100 mg/mL).
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, place the tube in a water bath sonicator. Sonicate in short bursts of 5-10 minutes, vortexing in between, until the solution is clear. Gentle warming to 37°C can aid dissolution.
- Sterile Filtration:
 - To ensure sterility for cell culture applications, filter the **SR10067** stock solution through a 0.22 µm PTFE syringe filter into a new sterile, amber tube. PTFE filters are recommended for their compatibility with DMSO.[\[2\]](#)[\[3\]](#)
- Aliquoting and Storage:
 - Aliquot the sterile stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).[\[1\]](#)
- Preparation of Working Solution:
 - When ready to use, thaw an aliquot at room temperature.
 - Dilute the stock solution in pre-warmed cell culture medium to the final desired concentration. It is critical to ensure the final concentration of DMSO in the cell culture medium is kept low, typically below 0.5%, as higher concentrations can be cytotoxic.[\[4\]](#)[\[5\]](#)

[6][7][8] Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Protocol 2: Preparation of SR10067 in Corn Oil for In Vivo Applications

This protocol describes the preparation of an **SR10067** suspension in a corn oil-based vehicle for administration in animal models, such as by intraperitoneal (IP) injection.

Materials:

- **SR10067** powder
- Anhydrous, sterile DMSO
- Sterile corn oil
- Sterile conical tubes or vials
- Calibrated pipettes and sterile pipette tips
- Vortex mixer
- Water bath sonicator or probe sonicator

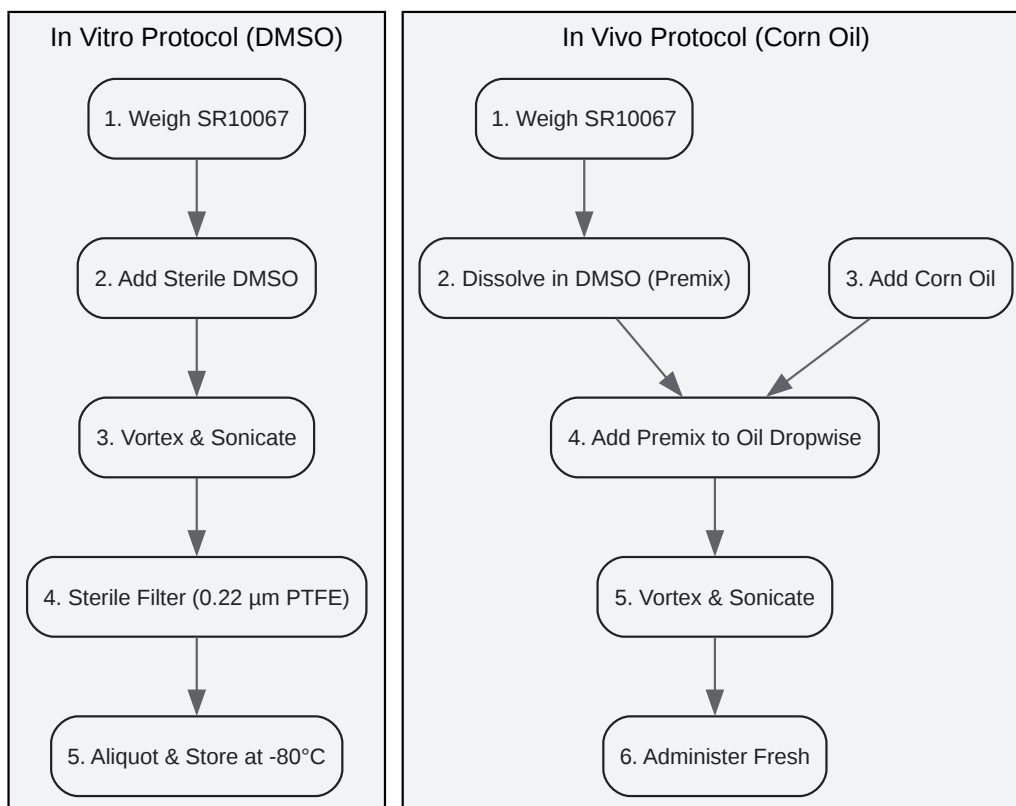
Procedure:

- Preparation of **SR10067**/DMSO Premix:
 - In a sterile tube, dissolve the required amount of **SR10067** powder in sterile DMSO. For a final formulation of 10% DMSO, this will be 1/10th of your final desired volume.
 - Ensure complete dissolution by vortexing and, if necessary, brief sonication as described in Protocol 1.
- Vehicle Preparation:

- In a separate larger sterile tube, measure out the required volume of sterile corn oil (90% of the final volume).
- Combining the Premix and Vehicle:
 - Slowly add the **SR10067**/DMSO premix dropwise to the corn oil while continuously vortexing. This gradual addition is crucial to prevent precipitation of the compound.
- Homogenization:
 - After the complete addition of the premix, vortex the mixture vigorously for at least 5 minutes to ensure a homogenous suspension.
 - For a more uniform suspension, sonicate the final mixture. A water bath sonicator can be used for 15-30 minutes, or a probe sonicator at a low power setting for short bursts, ensuring the solution does not overheat.
- Administration:
 - Before each administration, vortex the suspension thoroughly to ensure a uniform dose.
 - It is recommended to prepare this formulation fresh before each experiment. If short-term storage is necessary, store at 4°C, protected from light, and bring to room temperature before use.

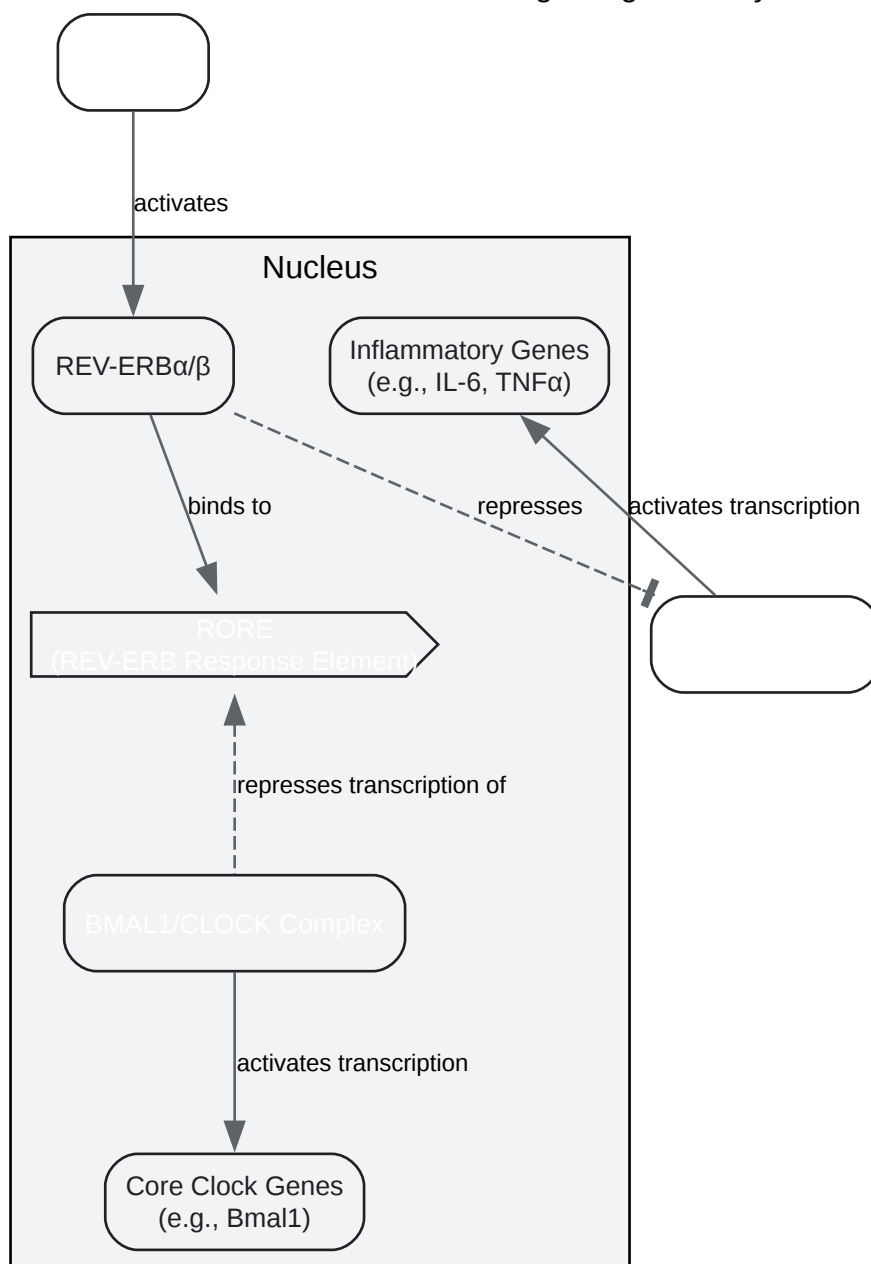
Visualizations

Experimental Workflow for SR10067 Solubilization

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Caption: Workflow for **SR10067** solubilization.

SR10067 and the REV-ERB Signaling Pathway



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- To cite this document: BenchChem. [Application Notes and Protocols for SR10067 Solubilization]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15608826/docs#application-notes-and-protocols-for-sr10067-solubilization\]](https://www.benchchem.com/product/b15608826/docs#application-notes-and-protocols-for-sr10067-solubilization)

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